

Thionazin: A Technical Profile of its Chemical Structure and Physical Properties

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Compound of Interest

Compound Name: *Thionazin*

Cat. No.: *B1682318*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Thionazin, an organophosphate insecticide and nematicide, has been a subject of interest in environmental and toxicological studies. This technical guide provides an in-depth overview of its core chemical structure and physical properties, presented in a format tailored for researchers, scientists, and professionals in drug development. All quantitative data is summarized for clarity, and where available, insights into experimental methodologies are provided.

Chemical Structure

Thionazin is chemically designated as O,O-diethyl O-(pyrazin-2-yl) phosphorothioate.[\[1\]](#) Its structure is characterized by a pyrazine ring attached to a phosphorothioate group.

Key Identifiers:

- IUPAC Name: O,O-diethyl O-(pyrazin-2-yl) phosphorothioate[\[1\]](#)
- CAS Number: 297-97-2
- Molecular Formula: C₈H₁₃N₂O₃PS[\[2\]](#)
- Molecular Weight: 248.24 g/mol [\[2\]](#)

- SMILES: CCOP(=S)(OCC)Oc1cnccn1[2]
- InChI Key: IRVDMKJLOCGUBJ-UHFFFAOYSA-N[2]

Physical and Chemical Properties

The physical properties of **Thionazin** are critical for understanding its environmental fate, transport, and biological interactions. The technical product is typically a light brown to tan liquid, while the pure compound is an almost colorless liquid.[3]

Property	Value	Conditions
Melting Point	-1.7 °C (29 °F)	
Boiling Point	80 °C (176 °F)	at 0.001 mmHg
Density	1.204 - 1.210 g/cm³	at 25 °C[2]
Vapor Pressure	0.003 mmHg	at 30 °C (86 °F)[1][4]
Water Solubility	1140 mg/L	at 25 °C[3]

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of commercial chemicals like **Thionazin** are often proprietary and not extensively published in public literature. However, the provided data is consistent with standard methods used for chemical characterization:

- Melting and Boiling Points: Determined using standard laboratory techniques such as differential scanning calorimetry (DSC) or by distillation under reduced pressure for the boiling point to prevent decomposition.
- Density: Measured using a pycnometer or a digital density meter at a specified temperature.
- Vapor Pressure: Commonly determined by methods such as the gas saturation method or static vapor pressure measurement.

- Water Solubility: Typically measured using the shake-flask method followed by quantification of the dissolved substance via chromatography or spectroscopy.

Biological Interaction and Signaling

As an organophosphate, the primary mechanism of action for **Thionazin** is the inhibition of acetylcholinesterase (AChE), an essential enzyme in the nervous system of insects and mammals. This inhibition leads to an accumulation of the neurotransmitter acetylcholine, causing overstimulation of nerve impulses and ultimately leading to paralysis and death of the target organism.

The following diagram illustrates the simplified logical relationship of **Thionazin**'s mode of action.



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Caption: Logical flow of **Thionazin**'s mechanism of action.

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- To cite this document: BenchChem. [Thionazin: A Technical Profile of its Chemical Structure and Physical Properties]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1682318#thionazin-chemical-structure-and-physical-properties>]

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